

Application Notes and Protocols: Coco Diethanolamide as a Bio-Based Polyol Substitute

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Compound of Interest

Compound Name: *Coco diethanolamide*

CAS No.: *61791-31-9*

Cat. No.: *B15805871*

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Introduction

The increasing demand for sustainable and environmentally friendly materials has driven research into bio-based alternatives for petroleum-derived products. In the polyurethane industry, there is a significant focus on replacing petroleum-based polyols with renewable counterparts.[1][2] **Coco diethanolamide** (CDEA), a derivative of coconut oil, has emerged as a promising candidate for a bio-based polyol.[3][4] This document provides detailed application notes and experimental protocols for utilizing CDEA as a substitute for conventional polyols in the synthesis of polyurethane materials.

Coco diethanolamide, also known as cocamide DEA, is a non-ionic surfactant produced through the amidation of fatty acids from coconut oil with diethanolamine.[4] Its chemical structure contains hydroxyl groups that can react with isocyanates to form urethane linkages, the fundamental building block of polyurethanes.[5] One of the unique advantages of CDEA is the presence of an intrinsic tertiary amine moiety, which can act as an auto-catalyst in the

polyurethane foaming process, potentially reducing the need for external catalysts and accelerating reaction times.[3][6][7]

However, the direct substitution of petroleum-based polyols with CDEA presents challenges. Due to its relatively short chain length, CDEA can lead to polyurethane foams with compromised mechanical and thermal properties.[8] To overcome these limitations, a prepolymerization step can be employed to increase the chain length and functionality of the CDEA-based polyol, resulting in improved performance of the final polyurethane product.[8][9]

Data Presentation

Table 1: Properties of Coco Diethanolamide-Based Polyol (p-CDEA) vs. Petroleum-Based Polyol

Property	p-CDEA (purified Coconut Fatty Acid Diethanolamide)	Petroleum-Based Polyol (e.g., Polyol 3152)	Reference
Hydroxyl Value (mg KOH/g)	Varies depending on purification	315	[6]
Molecular Weight	Lower	Higher	[6]
Viscosity	Exhibits shear-thinning behavior	-	[3][10]
Catalytic Effect	Auto-catalytic (due to tertiary amine)	Requires external catalyst	[3][6][7]

Table 2: Foaming Characteristics of Polyurethane Systems

Parameter	System with p-CDEA	System with Petroleum-Based Polyol	Reference
Cream Time	Shorter	Longer	[3][6][7]
Gelation Time	Shorter	Longer	[3][6][7]

Table 3: Properties of Polyurethane Foams

Property	PU Foam with 40% p-CDEA Substitution	Commercial Rigid PU Foam	Reference
Thermal Conductivity	Comparable	Comparable	[3][7]
Cellular Structure	Interconnected pores with increasing p-CDEA content	-	[3][6][7]
Physical Property Transition	Transition from rigid to soft with increasing p-CDEA	Rigid	[3][7]

Experimental Protocols

Protocol 1: Synthesis of Coco Diethanolamide (p-CDEA)

This protocol describes the direct amidation of coconut oil to produce **coco diethanolamide**.

Materials:

- Coconut oil
- Diethanolamine (DEA)
- Alkaline catalyst (e.g., sodium hydroxide or potassium hydroxide)
- Reaction vessel with heating, stirring, and a nitrogen inlet

Procedure:

- Charge the reaction vessel with a 1:1 molar ratio of coconut oil and diethanolamine.[4]
- Add the alkaline catalyst (1-5% w/w).[4]
- Heat the mixture to 130–180°C under a nitrogen atmosphere with constant stirring.[4]

- Maintain the reaction for 5-10 hours.[\[4\]](#)
- Monitor the reaction progress by measuring the acid value and amine value.
- Upon completion, cool the mixture and purify the resulting **coco diethanolamide** (p-CDEA) as required for the application.

Protocol 2: Synthesis of Hydroxyl-Terminated Poly(urethane-urea) Prepolymer Polyol (COPUAP)

To enhance the properties of the final polyurethane foam, a prepolymerization step is recommended. This protocol outlines the synthesis of a CDEA-based prepolymer polyol.

Materials:

- Purified **coco diethanolamide** (p-CDEA)
- Methylene diphenyl diisocyanate (MDI)
- Reaction vessel with heating, stirring, and a nitrogen inlet

Procedure:

- Charge the reaction vessel with p-CDEA.
- Under a nitrogen atmosphere and with stirring, gradually add a specific loading of MDI (e.g., 12% by weight) to the p-CDEA.[\[8\]](#)
- Control the reaction temperature to facilitate the formation of urethane and urea linkages.
- The reaction leads to chain lengthening and an increase in the amine value of the resulting prepolymer polyol (COPUAP).[\[8\]](#)[\[9\]](#)
- Characterize the COPUAP for its hydroxyl value, amine value, and viscosity before use in polyurethane foam synthesis.

Protocol 3: Preparation of Bio-Based Polyurethane Foam

This protocol describes the one-step synthesis of polyurethane foam using the CDEA-based polyol.

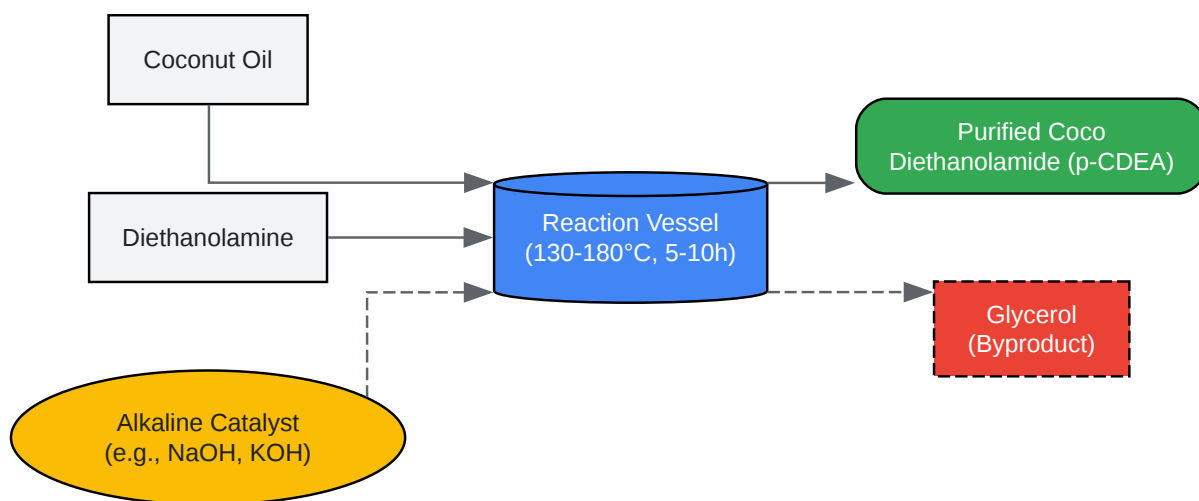
Materials:

- CDEA-based polyol (p-CDEA or COPUAP)
- Petroleum-based polyol (for blending, optional)
- Isocyanate (e.g., polymeric MDI - PAPI™ 27)
- Silicone surfactant (e.g., VORASURF™ DC 5357)
- Blowing agent (e.g., water)
- Mixing container and stirrer

Procedure:

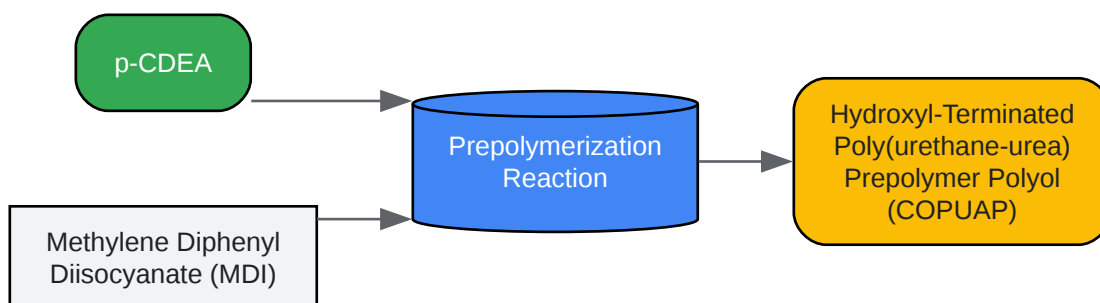
- Prepare the 'B-side' component by thoroughly mixing the CDEA-based polyol (and any petroleum-based polyol), silicone surfactant, and blowing agent in the desired ratios.
- In a separate container, have the 'A-side' component, which is the isocyanate.
- In a well-ventilated area, rapidly add the A-side to the B-side while stirring vigorously.
- Observe and record the cream time (start of foam rise) and gel time (formation of a solid network).
- Allow the foam to cure at room temperature or in an oven as required.
- Characterize the resulting polyurethane foam for its density, cellular structure (using Scanning Electron Microscopy - SEM), thermal conductivity, and mechanical properties (e.g., compressive strength).

Visualizations



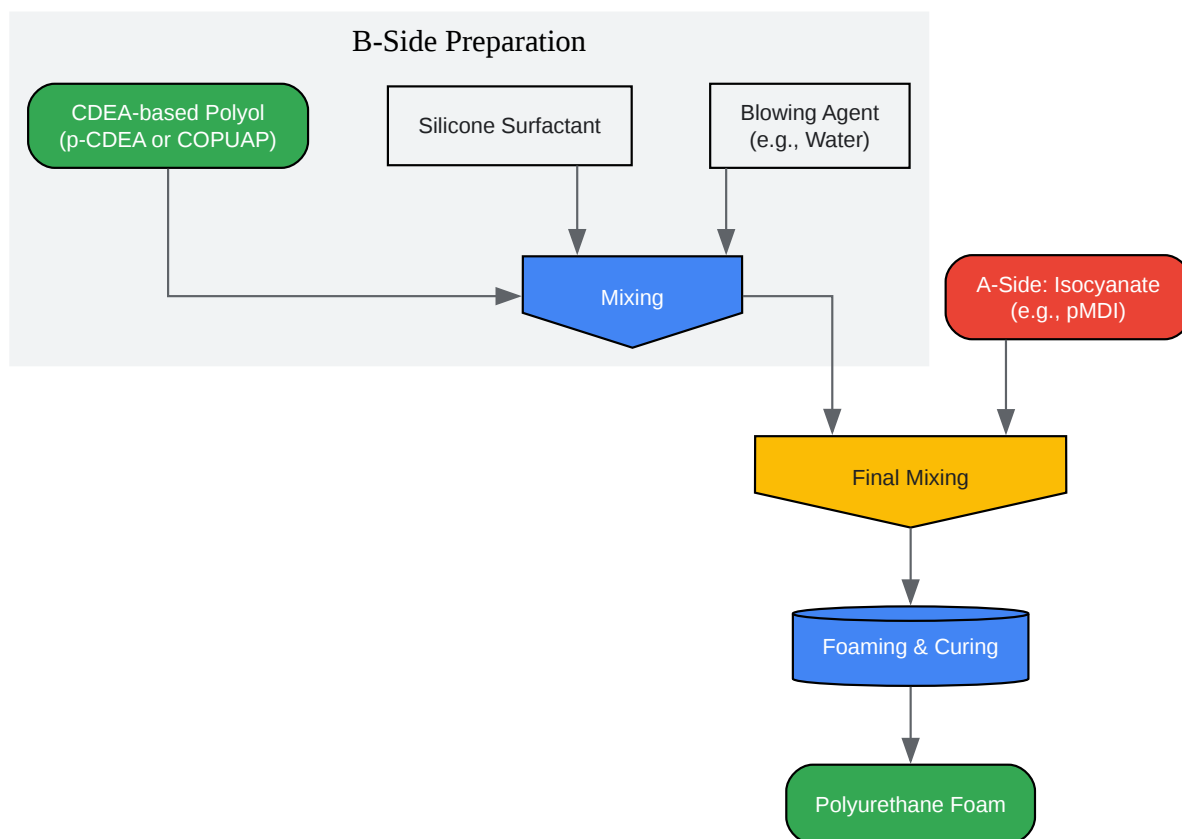
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Caption: Synthesis of purified **Coco Diethanolamide (p-CDEA)**.



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Caption: Prepolymerization of p-CDEA to form COPUAP.



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Caption: Workflow for Polyurethane Foam Production.

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